

Proper Disposal Procedures for A-395N Ultraviolet (UV) Lamps

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Compound of Interest

Compound Name: A-395N

Cat. No.: B15602355

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **A-395N** series products, which are identified as ultraviolet (UV) lamps. These lamps are categorized as "articles" and are generally not hazardous in their intact form. However, they contain materials such as mercury and quartz (silica) that can pose health risks if the lamp is broken. Adherence to these procedures is critical for maintaining a safe laboratory environment and ensuring regulatory compliance.

Immediate Safety Protocols for Broken Lamps

In the event of a lamp breaking, the primary hazards are exposure to mercury vapor and cuts from broken glass. The following steps must be taken immediately:

- **Evacuate and Ventilate:** Immediately evacuate the area where the breakage occurred to prevent inhalation of mercury vapor. The area should be well-ventilated by opening windows or using a fume hood.
- **Personal Protective Equipment (PPE):** Before cleaning, personnel must wear appropriate PPE, including:
 - **Gloves:** Neoprene or other chemical-resistant gloves.
 - **Eye Protection:** Safety glasses with side shields or safety goggles.

- Respiratory Protection: If exposure limits are exceeded or ventilation is poor, an approved respirator should be used.
- Cleanup Procedure:
 - Use a mercury vacuum cleaner or other suitable means that avoid generating dust and mercury vapor.
 - Take usual precautions for collecting broken glass.
 - Place all materials, including broken lamp fragments and cleanup supplies, into a sealed, airtight container to prevent the release of mercury vapor.
 - Label the container clearly as "Hazardous Waste: Contains Mercury."

Disposal Plan for Intact and Broken Lamps

All **A-395N** lamps, whether intact or broken, should be treated as hazardous waste due to their mercury content.

Operational Steps for Disposal:

- Segregation: Do not dispose of **A-395N** lamps in general laboratory trash. They must be segregated for hazardous waste collection.
- Containerization:
 - Intact Lamps: Place used, intact lamps in a designated, labeled container that will prevent breakage.
 - Broken Lamps: As described above, place all fragments and cleanup materials in a sealed, airtight container labeled as hazardous waste containing mercury.
- Storage: Store the hazardous waste containers in a cool, well-ventilated area, away from direct sunlight and heat sources. Scrap UV discharge lamps may be stored for up to one year before being shipped for recycling.

- **Waste Collection:** Arrange for collection by a licensed hazardous waste disposal company. Follow all local, state, and federal regulations for the disposal of mercury-containing waste.

Quantitative Data Summary

The following table summarizes the hazardous components found in typical UV lamps of this type.

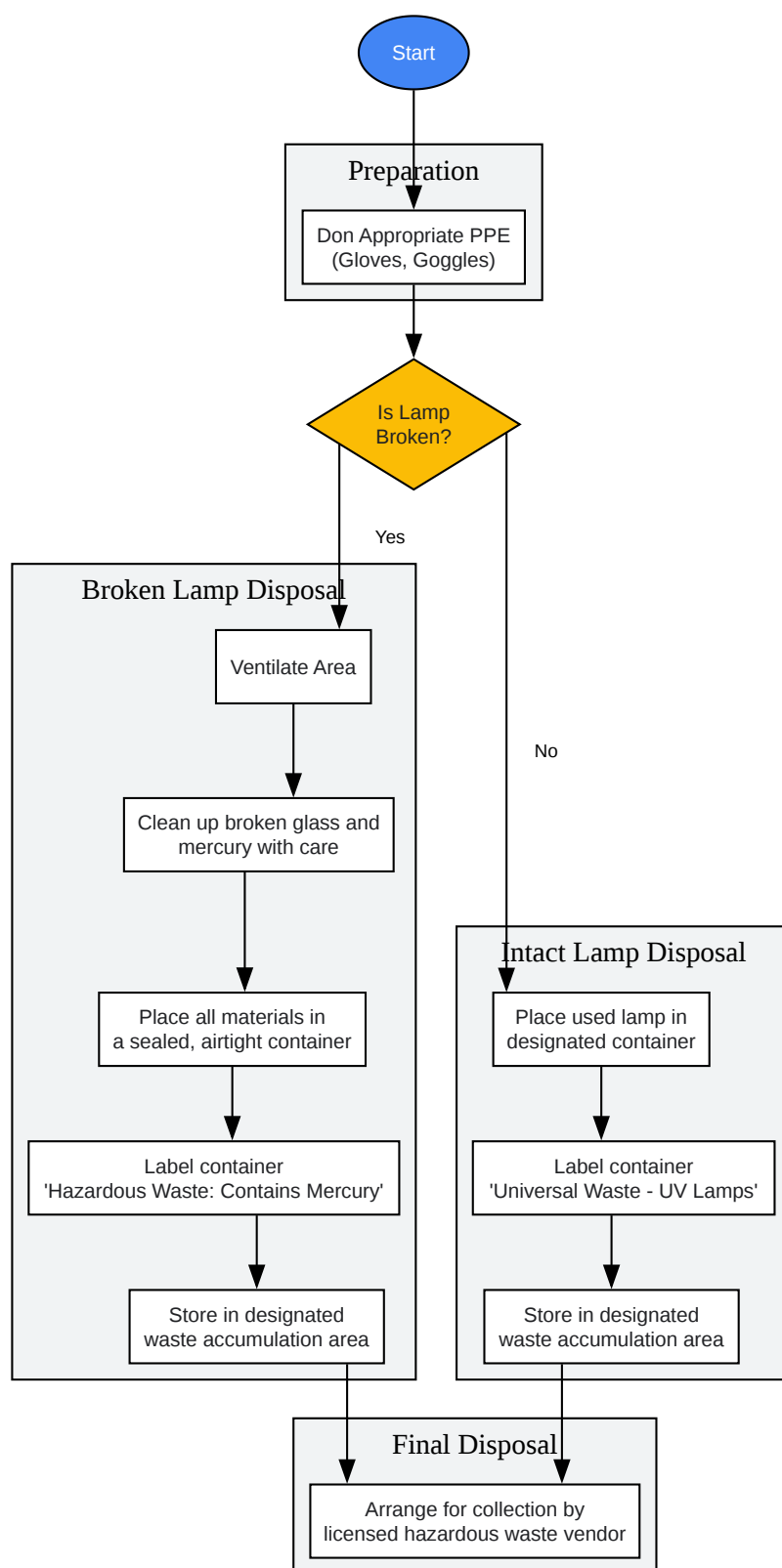
Component	CASRN	EC Number	% by Weight	ACGIH (TLV) (mg/m ³)	OSHA (PEL) (mg/m ³)
Quartz (Silica)	60676-86-0	262-373-8	~80	0.1	0.8
Mercury (Hg)	7439-97-6	N/A	<0.05	0.025	0.1 (Ceiling)

Health Hazard Information

Exposure to the contents of a broken lamp can lead to the following health effects:

- **Acute Effects of Mercury Exposure:** Inhalation of high concentrations of mercury vapor can cause pneumonitis, chest pains, shortness of breath, coughing, gingivitis, and salivation. Skin or eye contact may cause redness and irritation.
- **Chronic Effects of Mercury Exposure:** Chronic exposure to mercury vapor can lead to tremors and neuropsychiatric problems.
- **Silica Exposure:** Chronic exposure to fused silica dust may cause lung injury.

Experimental Workflow: A-395N Lamp Disposal



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Caption: Workflow for the proper disposal of intact and broken **A-395N** UV lamps.

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